

# A Comprehensive Technical Guide to Triethanolamine Acetate Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Triethanolamine acetate**

Cat. No.: **B077646**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the fundamental characteristics of **triethanolamine acetate** solutions, a versatile quaternary ammonium salt. Formed from the reaction of triethanolamine and acetic acid, this compound serves multiple functions, notably as a buffering agent and a non-ionic surfactant, making it a valuable component in chemical research and pharmaceutical formulations.[\[1\]](#)

## Chemical Identity and Synthesis

**Triethanolamine acetate** is primarily synthesized through a direct acid-base neutralization reaction. In this process, the weak base, triethanolamine (TEA), reacts with the weak acid, acetic acid, to form the salt, triethanolammonium acetate.[\[1\]](#) The mechanism involves the transfer of a proton ( $H^+$ ) from the carboxylic acid group of acetic acid to the lone pair of electrons on the nitrogen atom of triethanolamine.[\[1\]](#)

The reaction is typically performed under mild conditions, often at room temperature, by mixing the reactants in stoichiometric ratios to ensure complete neutralization.[\[1\]](#) While this neutralization is the primary reaction, side reactions like esterification can occur, leading to the formation of mono-, di-, and tri-esters of triethanolamine as impurities.[\[1\]](#) A more direct route to the ester involves reacting triethanolamine with acetic acid or acetic anhydride at elevated temperatures (100°C-140°C) in the presence of a catalyst and a dehydrating agent.[\[2\]](#)

Chemical Identifiers:

- CAS Number: 14806-72-5[\[1\]](#)[\[3\]](#)
- Molecular Formula: C<sub>8</sub>H<sub>19</sub>NO<sub>5</sub>[\[1\]](#)[\[3\]](#)
- IUPAC Name: tris(2-hydroxyethyl)azanium;acetate[\[1\]](#) or 2-[bis(2-hydroxyethyl)amino]ethanol;acetic acid[\[3\]](#)
- Synonyms: Triethanolammonium acetate, Tris(2-hydroxyethyl)ammonium acetate, Acetic acid, triethanolamine salt[\[3\]](#)

## Physicochemical Properties

The macroscopic properties of **triethanolamine acetate** solutions are crucial for their application and are dependent on the concentration of the components.[\[1\]](#) Strong intermolecular hydrogen bonding can cause properties like density and viscosity to peak at intermediate concentrations.[\[1\]](#)

Table 1: Summary of Physicochemical Data

| Property   | Value   | Source                                  |
|--|---|---|
| Molecular Weight   | 209.24 g/mol  | <a href="#">[1]</a> <a href="#">[3]</a> |
| Physical Description   | Liquid  | <a href="#">[1]</a> <a href="#">[3]</a> |
| pH (of an acetate urea-triethanolamine solution)                   | 6.9   | <a href="#">[1]</a> <a href="#">[4]</a> |
| pH (of a triethanolamine acetate ester mixture)                    | 6.0 - 7.0   | <a href="#">[2]</a>                     |
| Density (of an acetate urea-triethanolamine solution)              | 0.7850 g/cm <sup>3</sup>  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Viscosity (of an acetate urea-triethanolamine solution)            | 3.8 mm <sup>2</sup> /s  | <a href="#">[1]</a> <a href="#">[4]</a> |
| Refractive Index (n) (of an acetate urea-triethanolamine solution) | 1.3840  | <a href="#">[4]</a>                     |
| Solubility   | Can be mixed with water in any proportion. <a href="#">[2]</a> Highly soluble in polar solvents like ethanol, acetone, and glycerin.<br><a href="#">[5]</a> | <a href="#">[2]</a> <a href="#">[5]</a> |

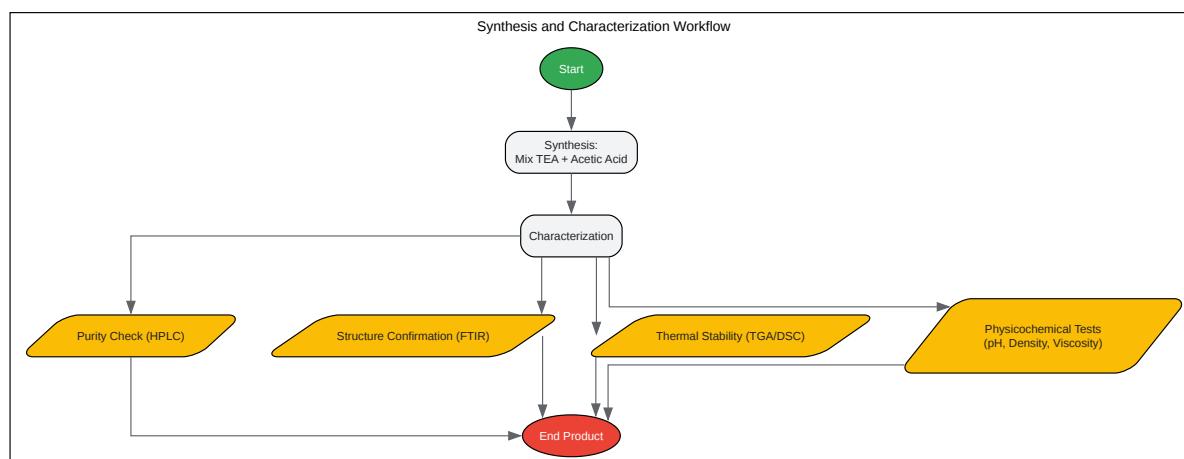
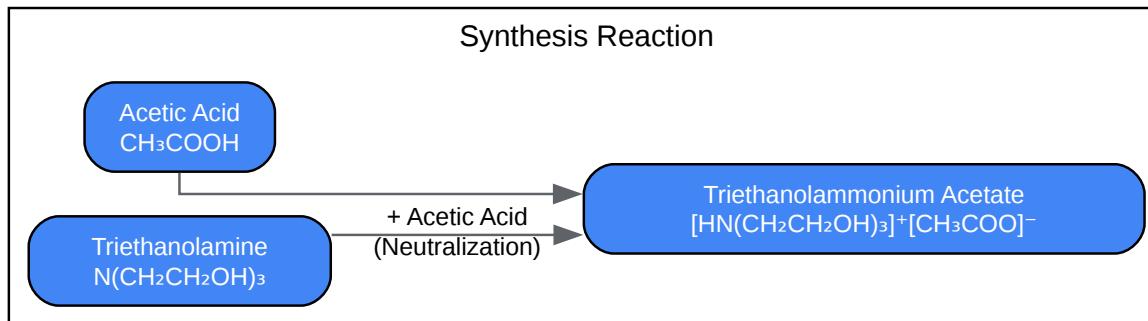
## Core Functionalities and Applications

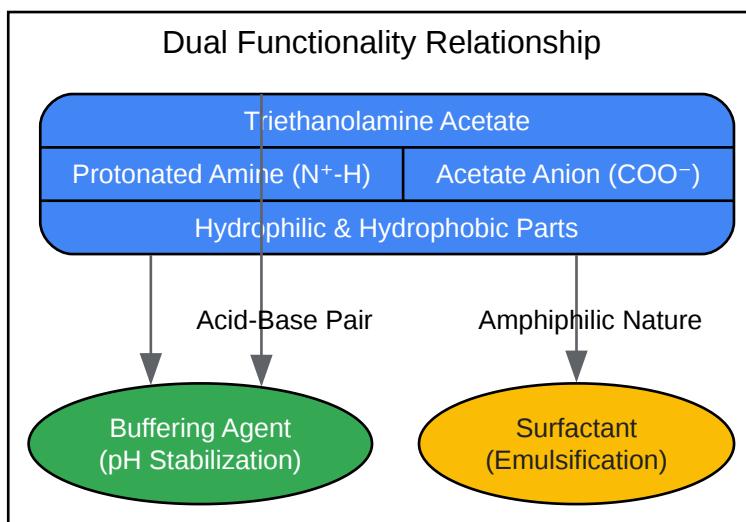
**Triethanolamine acetate**'s unique structure, combining a tertiary amine and three hydroxyl groups from its parent molecule, imparts dual functionality that is highly valuable in various applications.

- **Buffering Agent:** The protonated tertiary amine group and the acetate conjugate base form an effective buffer system, particularly useful for maintaining pH in the physiological range.[\[1\]](#)
- **Surfactant and Emulsifier:** The molecule's hydrophilic ionized groups and hydrophobic hydrocarbon portions allow it to act as a non-ionic surfactant.[\[1\]](#) This property is leveraged to

solubilize oils, lipids, and other ingredients not fully soluble in water, and to neutralize fatty acids in cosmetic and pharmaceutical formulations.[1][6]

- pH Regulator: In skincare and pharmaceutical products, it is widely used to adjust and stabilize the pH of acidic compounds, bringing them to levels safe for topical application.[7]
- Enhanced Drug Delivery: Mixed systems containing triethanolamine have been demonstrated to improve the skin penetration of acidic drugs, acting as a solubilizer and excipient in topical formulations.[7]
- Other Industrial Uses: It also finds application as a cement grinding aid, where it improves the specific surface area and strength of cement.[2][6] In chemistry, it is used as an ionic liquid in palladium-catalyzed reactions and as a complexing agent.[1][6]





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Triethanolamine Acetate | High-Purity Reagent [benchchem.com]
- 2. CN101665439A - Acetic acid triethanolamine ester as well as preparation and application thereof - Google Patents [patents.google.com]
- 3. Triethanolamine acetate | C8H19NO5 | CID 159752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. journal.uctm.edu [journal.uctm.edu]
- 5. nbinfo.com [nbinfo.com]
- 6. Triethanolamine - Wikipedia [en.wikipedia.org]
- 7. What is Triethanolamine used for in pharmaceuticals and skin care products? \_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Triethanolamine Acetate Solutions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b077646#basic-characteristics-of-triethanolamine-acetate-solutions>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)